

Fmoc-L-(4-thiazolyl)-Alanine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Fmoc-L-(4-thiazolyl)-Alanine*

Cat. No.: *B1337376*

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Introduction

Fmoc-L-(4-thiazolyl)-Alanine is a non-canonical amino acid derivative crucial for the synthesis of novel peptides with unique structural and functional properties. The incorporation of a thiazole moiety into peptide backbones can introduce conformational constraints, enhance biological activity, and improve metabolic stability, making it a valuable tool in drug discovery and development. The fluorenylmethyloxycarbonyl (Fmoc) protecting group facilitates its use in solid-phase peptide synthesis (SPPS). A thorough understanding of the solubility and stability of this building block is paramount for optimizing synthesis protocols and ensuring the purity and yield of the final peptide product.

This technical guide provides a comprehensive overview of the solubility and stability of **Fmoc-L-(4-thiazolyl)-Alanine**. While specific quantitative data for this particular derivative is not extensively available in public literature, this document outlines the general principles governing its behavior, provides detailed experimental protocols for its characterization, and presents a framework for its effective utilization in research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **Fmoc-L-(4-thiazolyl)-Alanine** is presented below.

| Property | Value |
|------------------|---|
| Chemical Formula | C ₂₁ H ₁₈ N ₂ O ₄ S |
| Molecular Weight | 394.44 g/mol |
| Appearance | White to off-white solid |
| CAS Number | 205528-32-1 |

Solubility Profile

The solubility of Fmoc-protected amino acids is a critical factor in solid-phase peptide synthesis, directly impacting coupling efficiency. Inadequate solubility can lead to incomplete reactions and the formation of deletion sequences. The solubility of **Fmoc-L-(4-thiazolyl)-Alanine**, like other Fmoc-amino acids, is highly dependent on the solvent system.

General Solubility of Fmoc-Amino Acids

Fmoc-amino acids are generally soluble in polar aprotic solvents commonly used in peptide synthesis. The following table summarizes the expected solubility of **Fmoc-L-(4-thiazolyl)-Alanine** in various solvents based on the general behavior of similar compounds. It is important to note that empirical determination is recommended for specific applications.

| Solvent | Abbreviation | Expected Solubility | Notes |
|------------------------|------------------|---------------------|---|
| N,N-Dimethylformamide | DMF | High | The most common and effective solvent for Fmoc-SPPS. |
| N-Methyl-2-pyrrolidone | NMP | High | An alternative to DMF, often with better solvating properties for larger, more difficult sequences. |
| Dichloromethane | DCM | Limited | Generally not a good solvent for dissolving Fmoc-amino acids, but used for washing steps.[1] Some Fmoc-amino acids require the addition of DMF for complete dissolution in DCM. |
| Dimethyl sulfoxide | DMSO | High | A strong polar aprotic solvent, can be used as a co-solvent to improve solubility. |
| Tetrahydrofuran | THF | Moderate | May be used in some coupling protocols. |
| Acetonitrile | ACN | Low to Moderate | Often used in HPLC mobile phases for purification. |
| Water | H ₂ O | Low | Fmoc-amino acids are generally poorly soluble in aqueous solutions. |

Experimental Protocol for Solubility Determination

A precise determination of solubility is crucial for optimizing coupling conditions. The following protocol outlines a method for determining the solubility of **Fmoc-L-(4-thiazolyl)-Alanine** in a given solvent.

Objective: To determine the saturation solubility of **Fmoc-L-(4-thiazolyl)-Alanine** in a specific solvent at a defined temperature.

Materials:

- **Fmoc-L-(4-thiazolyl)-Alanine**
- Solvent of interest (e.g., DMF, NMP)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes
- Syringe filters (0.22 µm)

Procedure:

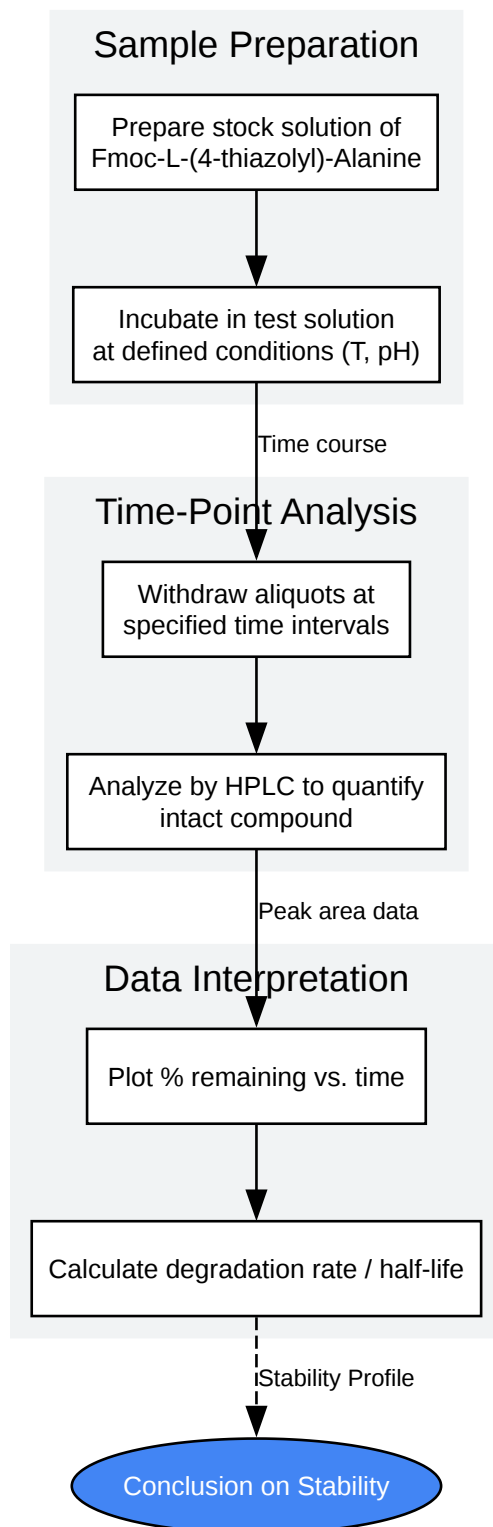
- Preparation of a Saturated Solution:
 - Add an excess amount of **Fmoc-L-(4-thiazolyl)-Alanine** to a known volume of the solvent in a sealed vial.
 - Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.

- Place the vial in a thermostatically controlled shaker or water bath at the desired temperature (e.g., 25 °C) and equilibrate for a sufficient time (e.g., 24 hours) to ensure saturation.
- Sample Preparation for HPLC Analysis:
 - After equilibration, centrifuge the vial at high speed to pellet the undissolved solid.
 - Carefully withdraw an aliquot of the supernatant using a pipette.
 - Filter the aliquot through a 0.22 µm syringe filter to remove any remaining solid particles.
 - Dilute the filtered solution with a suitable solvent (e.g., the mobile phase) to a concentration within the linear range of the HPLC calibration curve.
- HPLC Analysis:
 - Prepare a series of standard solutions of **Fmoc-L-(4-thiazolyl)-Alanine** of known concentrations.
 - Inject the standard solutions into the HPLC system to generate a calibration curve (Peak Area vs. Concentration).
 - Inject the diluted sample solution and record the peak area.
 - Using the calibration curve, determine the concentration of **Fmoc-L-(4-thiazolyl)-Alanine** in the diluted sample.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL or mol/L).

Experimental Workflow for Solubility Determination



Logical Flow for Stability Assessment

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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